

Physical and chemical properties of 4-(Trifluoromethoxy)phenylhydrazine HCl

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Compound of Interest

Compound Name: 4-(Trifluoromethoxy)phenylhydrazine hydrochloride

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An In-depth Technical Guide to 4-(Trifluoromethoxy)phenylhydrazine HCl

For Researchers, Scientists, and Drug Development Professionals

Abstract

4-(Trifluoromethoxy)phenylhydrazine hydrochloride (CAS No. 133115-72-7) is a specialized organic building block of significant interest in pharmaceutical and materials science research.^[1] Its unique trifluoromethoxy group imparts enhanced reactivity, stability, and biological activity, making it a valuable intermediate in the synthesis of novel compounds.^{[1][2]} This document provides a comprehensive overview of its physical and chemical properties, experimental protocols for its synthesis and analysis, and its key applications, particularly in drug discovery and advanced materials.

Chemical Identity and Structure

4-(Trifluoromethoxy)phenylhydrazine HCl is the hydrochloride salt of 4-(trifluoromethoxy)phenylhydrazine. The trifluoromethoxy ($-\text{OCF}_3$) group is a key feature, often used as a bioisostere for other functional groups to modulate physicochemical and pharmacological properties.

Identifier	Value
IUPAC Name	[4-(trifluoromethoxy)phenyl]hydrazine;hydrochloride[3][4]
CAS Number	133115-72-7[1][5]
Molecular Formula	C ₇ H ₇ F ₃ N ₂ O·HCl or C ₇ H ₈ ClF ₃ N ₂ O[1][3][5][6]
Molecular Weight	228.60 g/mol [5][7][8][9][10]
InChI	1S/C7H7F3N2O.ClH/c8-7(9,10)13-6-3-1-5(12-11)2-4-6;/h1-4,12H,11H2;1H[5][6]
InChIKey	KQXZVSQCMVKMBK-UHFFFAOYSA-N[3][5]
SMILES	Cl.NNc1ccc(OC(F)(F)F)cc1[3][5]
MDL Number	MFCD00053033[1][5]
PubChem CID	2777328[1][11]

Physical and Chemical Properties

The compound is typically a solid at room temperature and exhibits solubility in water.[6] The trifluoromethoxy group enhances its overall stability.[1]

Physical Properties

Property	Value	Source(s)
Appearance	White to pale brown powder or crystals.[1][3][6][12]	[1][3][6][12]
Melting Point	230 °C (lit.)[1][5][6][12]	[1][5][6][12]
Solubility	Soluble in water.[6]	[6]
Storage	Room temperature, under inert gas.[1][6]	[1][6]
Conditions to Avoid	Air sensitive, hygroscopic.	

Computational Data

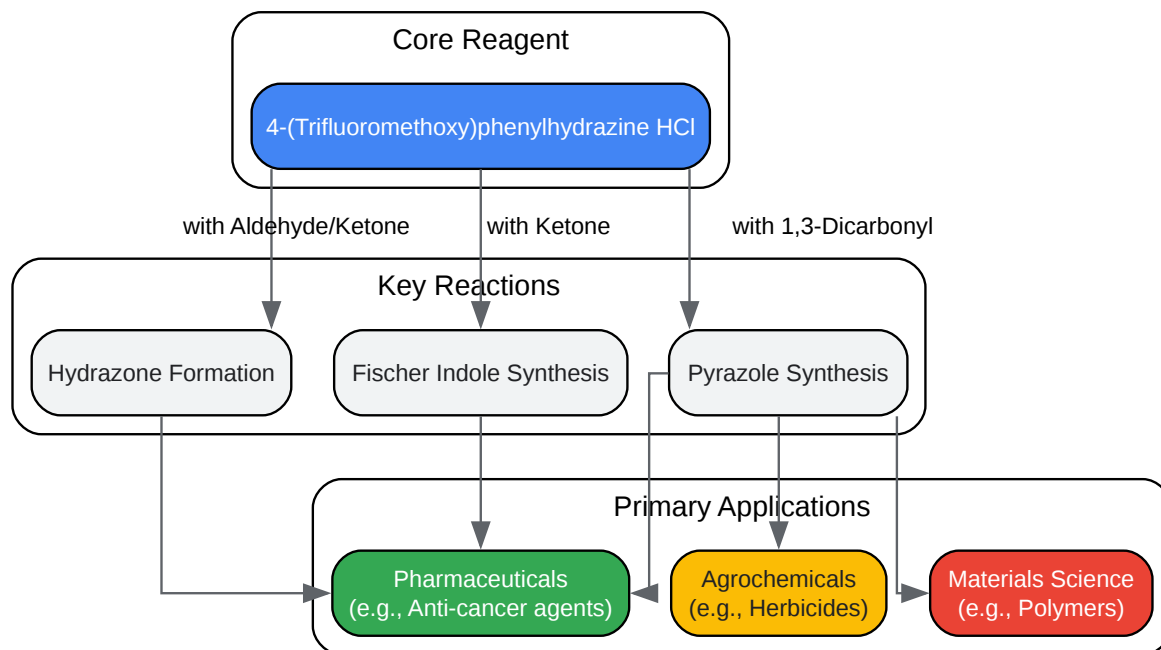
Property	Value	Source(s)
Topological Polar Surface Area (TPSA)	47.28 Å ²	[9]
logP	2.2926	[9]
Hydrogen Bond Donors	2	[9]
Hydrogen Bond Acceptors	3	[9]
Rotatable Bonds	2	[9]

Chemical Reactivity and Applications

4-(Trifluoromethoxy)phenylhydrazine HCl is a versatile intermediate primarily utilized in organic synthesis.[1] Its hydrazine functional group is reactive and participates in various chemical transformations, most notably the formation of hydrazones and the Fischer indole synthesis.[1][13]

Key Applications:

- **Pharmaceutical Development:** It serves as a crucial intermediate in the synthesis of pharmaceuticals, particularly in the development of anti-cancer agents.[1][2] The -OCF₃ group can enhance a molecule's metabolic stability and cell membrane permeability.
- **Agrochemicals:** The compound is used in the formulation of herbicides and fungicides.[1][2]
- **Materials Science:** It finds applications in creating advanced materials, including specialized polymers and coatings, where its properties contribute to improved durability.[1][2]
- **Organic Synthesis:** It is widely used as an organic building block.[5][6] A notable application is in the one-pot synthesis of pyrazole-containing bisphosphonate (N-BPs) esters from chromenone derivatives.[7]
- **Analytical Chemistry:** It can be employed as a reagent in various analytical techniques for the detection and quantification of specific compounds.[1][2]



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Caption: Reactivity and application pathways of the title compound.

Experimental Protocols

General Synthesis Protocol

The synthesis of phenylhydrazine hydrochlorides typically involves a two-step process: diazotization of the corresponding aniline followed by reduction.^{[13][14][15]}

Materials:

- 4-(Trifluoromethoxy)aniline
- Concentrated Hydrochloric Acid (HCl)
- Sodium Nitrite (NaNO₂)
- Reducing agent (e.g., Stannous chloride (SnCl₂), Sodium sulfite (Na₂SO₃), or Zinc dust)^{[14][16][17]}

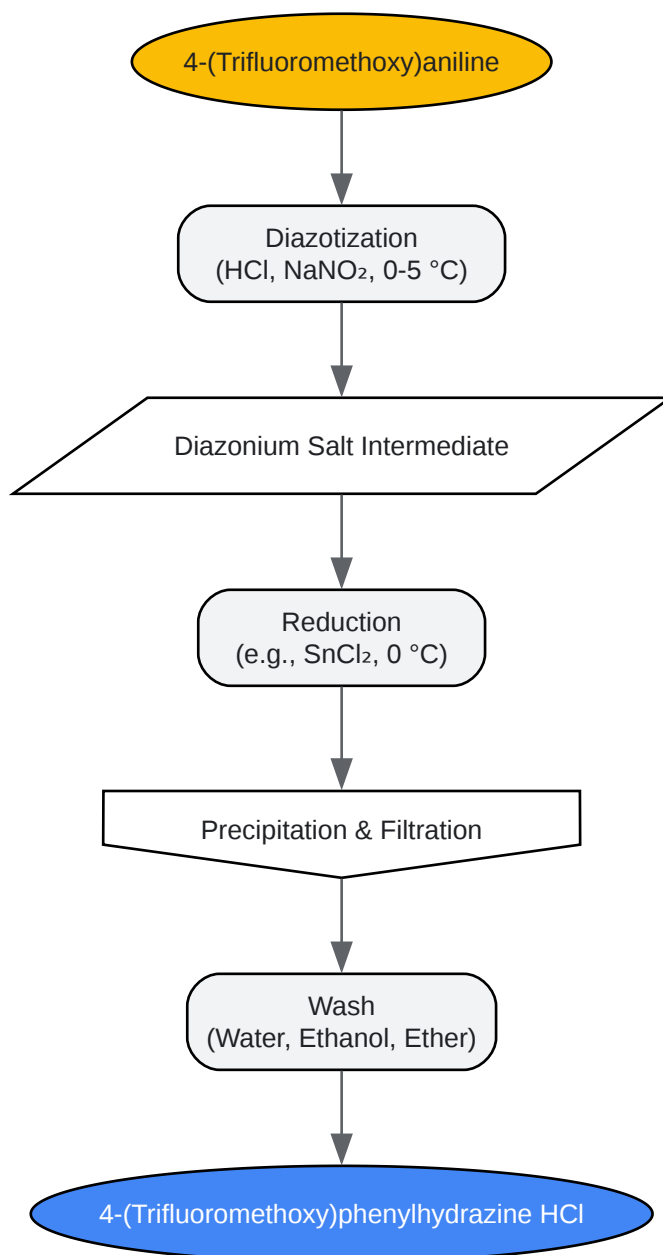
- Water

- Ice

Methodology:

- Diazotization:
 - Dissolve 4-(trifluoromethoxy)aniline in concentrated hydrochloric acid and water.
 - Cool the mixture to 0-5 °C in an ice-salt bath.
 - Slowly add a pre-cooled aqueous solution of sodium nitrite dropwise, maintaining the temperature below 5 °C.[\[16\]](#)[\[17\]](#)
 - Stir the reaction mixture for a specified time (e.g., 30-90 minutes) at this temperature to ensure complete formation of the diazonium salt.[\[16\]](#)
- Reduction:
 - In a separate flask, prepare a solution or slurry of the chosen reducing agent (e.g., SnCl_2 in concentrated HCl).[\[16\]](#)
 - Cool the reducing agent mixture in an ice bath.
 - Slowly add the previously prepared cold diazonium salt solution to the reducing agent mixture, keeping the temperature controlled.
 - After the addition is complete, continue stirring at a low temperature (e.g., 0 °C) for a period (e.g., 30 minutes) to complete the reduction.[\[16\]](#)
- Isolation and Purification:
 - The resulting precipitate, **4-(trifluoromethoxy)phenylhydrazine hydrochloride**, is collected by vacuum filtration.
 - Wash the collected solid with cold water, followed by a suitable organic solvent (e.g., ethanol, diethyl ether) to remove impurities.[\[16\]](#)

- Dry the product in vacuo to obtain the final compound.[16] For higher purity, recrystallization from water/HCl can be performed.[15]



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Caption: General workflow for the synthesis of the title compound.

Quality Control and Analysis

Purity and identity are typically assessed using a combination of chromatographic and titrimetric methods.

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system with a suitable column (e.g., C18).
- Gas Chromatography (GC) system.
- LC-Mass Spectrometry (LC-MS) for impurity profiling.[\[18\]](#)
- Titration apparatus.

General HPLC Method:

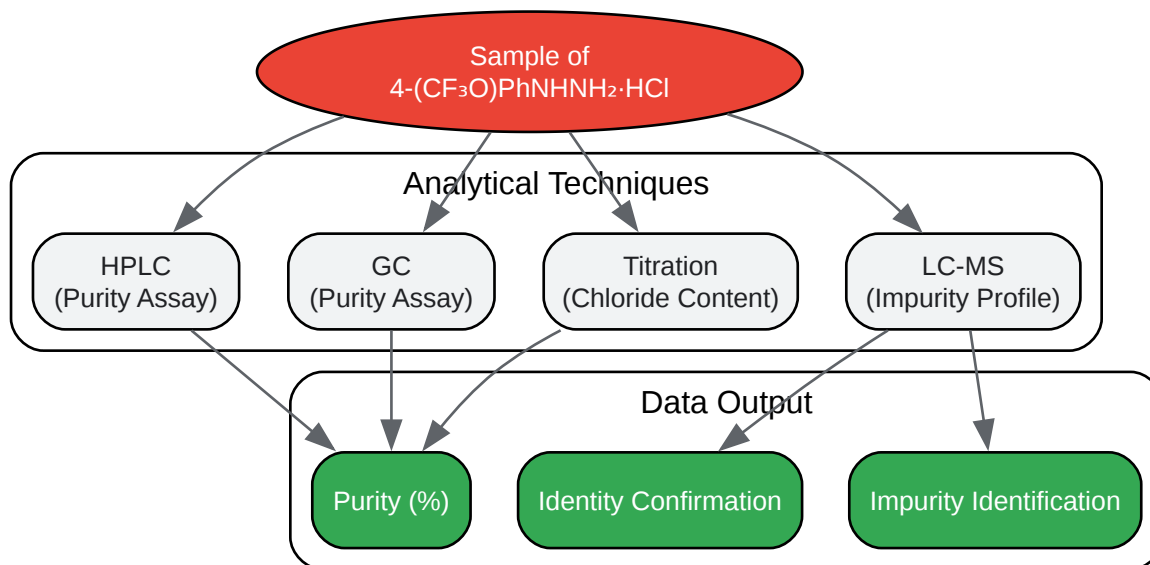
- Column: Phenyl-terminated column (e.g., Inertsil Ph-3).[\[18\]](#)
- Mobile Phase: Gradient elution using a buffered aqueous solution (e.g., 0.01 M ammonium acetate) and an organic solvent (e.g., methanol or acetonitrile).[\[18\]](#)
- Flow Rate: 0.5 - 1.0 mL/min.[\[18\]](#)
- Detection: UV detector at a suitable wavelength.
- Purity Specification: $\geq 97.5\%$.[\[3\]](#)

General GC Method:

- Column: Standard non-polar or medium-polarity capillary column.
- Carrier Gas: Helium or Nitrogen.
- Temperature Program: An appropriate temperature gradient to ensure separation from starting materials and by-products.
- Detection: Flame Ionization Detector (FID).
- Purity Specification: $\geq 98.0\%$.[\[1\]](#)

Titrimetric Method:

- Method: Titration based on chloride content or redox titration of the hydrazine group (e.g., with potassium iodate).
- Purity Specification: $\geq 97.5\%$ to $\leq 102.5\%$ (ex Chloride).[3]



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Caption: Workflow for analytical quality control.

Safety Information

4-(Trifluoromethoxy)phenylhydrazine HCl is classified as hazardous. Appropriate personal protective equipment (PPE), such as gloves, eye protection, and a dust mask, should be used when handling this compound.[5][7]

Hazard Information	GHS Codes and Statements
Pictogram	GHS07 (Exclamation mark)[5][6][7]
Signal Word	Warning[5][6][7]
Hazard Statements	H302+H312+H332: Harmful if swallowed, in contact with skin or if inhaled.[5][6][7]H315: Causes skin irritation.[5][6][7]H319: Causes serious eye irritation.[5][6][7]H335: May cause respiratory irritation.[5][6][7]
Precautionary Statements	P261, P280, P301+P312, P302+P352, P304+P340, P305+P351+P338[5][6][7]
Hazard Classifications	Acute Toxicity 4 (Oral, Dermal, Inhalation); Skin Irritant 2; Eye Irritant 2; STOT SE 3.[5][7]
Target Organs	Respiratory system.[5][7]

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